

Technical Support Center: Synthesis of 2-Bromo-5-hydroxyisonicotinic Acid

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Compound of Interest

Compound Name:	2-Bromo-5-hydroxyisonicotinic acid
CAS No.:	1196156-65-6
Cat. No.:	B3220440

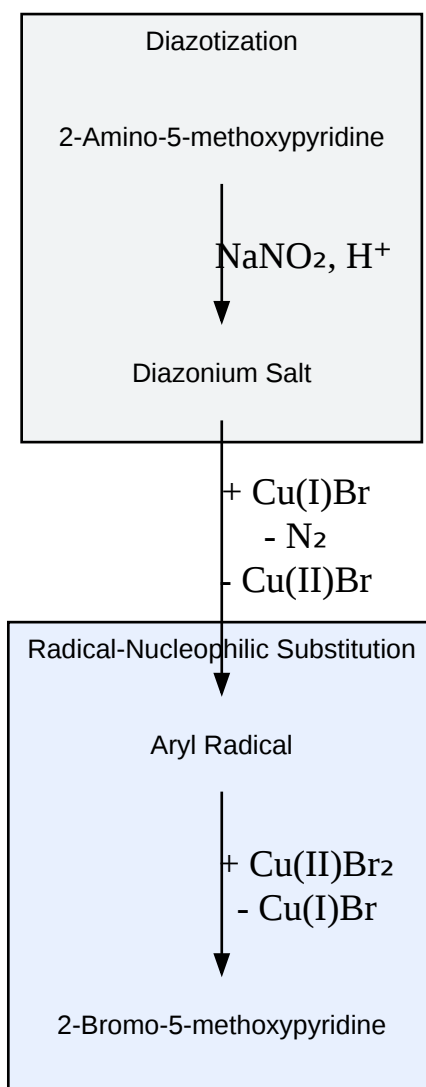
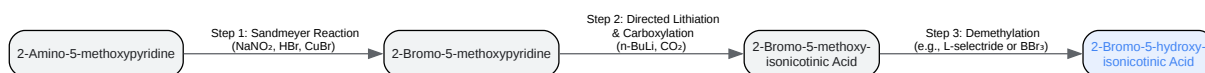
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Prepared by: Your Senior Application Scientist

Welcome to the technical support center for the synthesis of **2-Bromo-5-hydroxyisonicotinic acid** (CAS 913836-16-5). This guide is designed for researchers, chemists, and process development professionals. It provides in-depth troubleshooting advice and answers to frequently asked questions, ensuring your synthesis scale-up is both efficient and successful. Our approach is grounded in established chemical principles and practical, field-tested experience.

Recommended Synthetic Pathway

Scaling up the synthesis of a multi-functionalized heterocyclic compound like **2-Bromo-5-hydroxyisonicotinic acid** requires a robust and reproducible route. We propose a three-step synthesis starting from the readily available 2-Amino-5-methoxypyridine. This pathway offers reliable transformations and intermediates that can be well-characterized, which is critical for process control.



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